

# "1-(3-Aminophenyl)imidazolidin-2-one" physical and chemical properties

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## Compound of Interest

Compound Name: 1-(3-Aminophenyl)imidazolidin-2-one

Cat. No.: B1291180

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## Technical Guide: 1-(3-Aminophenyl)imidazolidin-2-one

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1-(3-Aminophenyl)imidazolidin-2-one** is a heterocyclic organic compound belonging to the imidazolidinone class. The imidazolidinone scaffold is a key structural motif found in a variety of biologically active molecules and serves as an important building block in medicinal chemistry and drug discovery. This technical guide provides a summary of the available physical and chemical properties of **1-(3-Aminophenyl)imidazolidin-2-one**, along with a general overview of its synthesis and potential biological significance based on related compounds.

## Physicochemical Properties

While specific experimental data for **1-(3-Aminophenyl)imidazolidin-2-one** is limited in publicly available literature, the following tables summarize its known and predicted properties.

## Table 1: General and Structural Properties

Property	Value	Citation
IUPAC Name	1-(3-aminophenyl)imidazolidin-2-one	
CAS Number	938459-14-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>9</sub> H <sub>11</sub> N <sub>3</sub> O	<a href="#">[1]</a>
Molecular Weight	177.20 g/mol	
Appearance	Solid	
InChI	1S/C9H11N3O/c10-7-2-1-3-8(6-7)12-5-4-11-9(12)13/h1-3,6H,4-5,10H2,(H,11,13)	
InChIKey	BPKSYMQSNOQBGA-UHFFFAOYSA-N	
SMILES	Nc1cccc(c1)N2CCNC2=O	

**Table 2: Predicted Physical Properties**

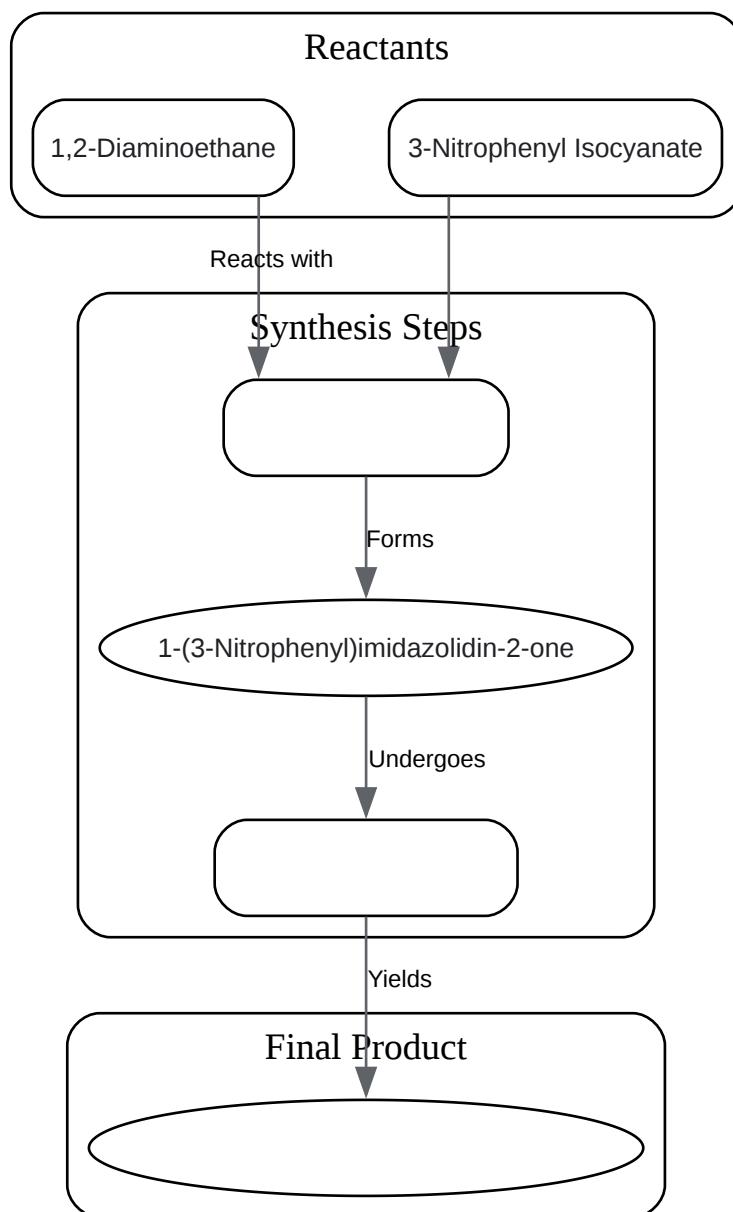
Property	Predicted Value	Citation
Density	1.276 ± 0.06 g/cm <sup>3</sup>	<a href="#">[3]</a>
pKa	14.27 ± 0.20	<a href="#">[3]</a>
Boiling Point	Not available	
Melting Point	Not available	
Solubility	Insoluble in acetone and ethanol (literature for a related compound)	<a href="#">[4]</a>

Note: The predicted values are computationally derived and have not been experimentally verified.

## Synthesis

A specific, detailed experimental protocol for the synthesis of **1-(3-Aminophenyl)imidazolidin-2-one** is not readily available in the surveyed literature. However, a general synthetic approach to this class of compounds can be conceptualized. One plausible route involves the reaction of 1,2-diaminoethane with 3-nitrophenyl isocyanate, followed by reduction of the nitro group to an amine.

Below is a generalized workflow for the synthesis of phenyl-substituted imidazolidin-2-ones.



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General synthetic workflow for **1-(3-Aminophenyl)imidazolidin-2-one**.

## Spectral and Analytical Data

No experimental spectral data (NMR, IR, Mass Spectrometry) for **1-(3-Aminophenyl)imidazolidin-2-one** has been found in the public domain. Commercial suppliers of this compound state that they do not perform analytical data collection for this product.[\[2\]](#)

## Biological Activity and Potential Applications

While there is no specific biological activity reported for **1-(3-Aminophenyl)imidazolidin-2-one**, the imidazolidinone core is present in numerous compounds with a wide range of pharmacological activities. Derivatives of imidazolidinone have been investigated for their potential as:

- Anticancer agents: Certain imidazolidinone derivatives have shown promise in cancer research.
- Antiviral agents: The imidazolidinone structure is a component of some antiviral compounds.
- Antimicrobial agents: Various derivatives have been explored for their antibacterial and antifungal properties.

The presence of the aminophenyl group on the imidazolidinone ring of this particular compound provides a reactive site for further chemical modifications, making it a potentially valuable building block for the synthesis of new drug candidates. It has been mentioned as a reactant for the synthesis of Pim-1 inhibitors, which are of interest in cancer therapy.[\[4\]](#)

## Safety and Handling

Based on available safety data, **1-(3-Aminophenyl)imidazolidin-2-one** is classified with the following hazards:

- Hazard Statements: H302 (Harmful if swallowed), H319 (Causes serious eye irritation).
- Precautionary Statements: P264, P270, P280, P301 + P312, P305 + P351 + P338, P337 + P313.

Standard laboratory safety protocols should be followed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. It should be handled in a well-ventilated area.

## Conclusion

**1-(3-Aminophenyl)imidazolidin-2-one** is a chemical compound with limited publicly available experimental data regarding its specific physical and chemical properties. Its primary significance appears to be as a building block in synthetic organic and medicinal chemistry. The imidazolidinone core suggests potential for biological activity, a hypothesis that requires further investigation through dedicated screening and pharmacological studies. Researchers interested in this compound should anticipate the need to perform their own comprehensive characterization.

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## References

- 1. 1-(3-aminophenyl)imidazolidin-2-one | CAS 938459-14-4 | Chemical-Suppliers [chemical-suppliers.eu]
- 2. 1-(3-Aminophenyl)imidazolidin-2-one AldrichCPR 938459-14-4 [sigmaaldrich.com]
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